

Best practices for long-term storage of ER-076349

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ER-076349

Cat. No.: B3326424

[Get Quote](#)

Technical Support Center: ER-076349

This technical support center provides best practices for the long-term storage and handling of **ER-076349**, a novel kinase inhibitor. Below you will find frequently asked questions, troubleshooting guides, and detailed protocols to ensure the integrity and successful application of this compound in your research.

Frequently Asked Questions (FAQs)

Q1: What are the optimal long-term storage conditions for **ER-076349**?

For maximal stability, **ER-076349** should be stored as a lyophilized powder at -20°C or -80°C in a light-protected, desiccated environment. When stored correctly, the compound is stable for at least two years. Avoid repeated freeze-thaw cycles of solutions.

Q2: How should I prepare stock solutions of **ER-076349**?

It is recommended to prepare a high-concentration stock solution (e.g., 10 mM) in anhydrous DMSO. For aqueous experiments, further dilutions should be made in the appropriate buffer immediately before use. DMSO stock solutions should be aliquoted into single-use volumes and stored at -80°C to minimize freeze-thaw cycles.

Q3: My vial of **ER-076349** powder has changed color/consistency. What should I do?

Any change in the physical appearance of the lyophilized powder, such as discoloration (e.g., from white to off-white or yellow) or clumping, may indicate degradation or moisture absorption. Refer to the troubleshooting guide below to assess the viability of the compound.

Q4: Is **ER-076349** sensitive to light?

Yes, **ER-076349** is photosensitive. All handling, storage, and experimental procedures should be conducted under low-light conditions. Use amber or foil-wrapped vials for storage and minimize exposure to ambient light during weighing and solution preparation.

Q5: How many freeze-thaw cycles can a DMSO stock solution of **ER-076349** tolerate?

To ensure compound integrity, it is strongly advised to avoid more than 1-2 freeze-thaw cycles. Preparing single-use aliquots is the best practice. If repeated use from a single stock is unavoidable, a fresh stock solution should be prepared after three freeze-thaw cycles.

Troubleshooting Guides

Issue 1: Inconsistent or lower-than-expected activity in assays.

This is often one of the first signs of compound degradation.

- Possible Cause 1: Improper Storage. The compound may have been exposed to moisture, light, or inappropriate temperatures.
- Solution 1: Review the storage conditions of your vial against the recommended guidelines in the table below. If conditions were suboptimal, use a new, properly stored vial of **ER-076349**.
- Possible Cause 2: Degraded Stock Solution. DMSO is hygroscopic and can absorb water over time, which can lead to the hydrolysis of the compound. Multiple freeze-thaw cycles can also contribute to degradation.
- Solution 2: Prepare a fresh stock solution from a new vial of lyophilized powder. Perform a quality control check, such as LC-MS, to confirm the purity and integrity of the new stock.

- Possible Cause 3: Adsorption to Plastics. At low concentrations, **ER-076349** may adsorb to the surface of certain plastics, reducing the effective concentration in your assay.
- Solution 3: Use low-adhesion polypropylene tubes for storing and diluting stock solutions. Pre-rinsing pipette tips with the solution before dispensing can also help mitigate this issue.

Issue 2: Solubility problems when diluting into aqueous buffer.

- Possible Cause: The concentration of **ER-076349** in the final aqueous solution is above its solubility limit, or the DMSO concentration is too low to maintain solubility.
- Solution: Ensure the final DMSO concentration in your aqueous solution is sufficient to keep **ER-076349** dissolved (typically $\geq 0.1\%$). If precipitation still occurs, you may need to lower the final concentration of **ER-076349**. Sonication can also help to redissolve small amounts of precipitate.

Data Presentation

Table 1: Recommended Long-Term Storage Conditions for ER-076349

Form	Temperature	Atmosphere	Light Protection	Duration
Lyophilized Powder	-20°C	Desiccated, Inert Gas (Argon)	Required (Amber Vial)	Up to 12 months
Lyophilized Powder	-80°C	Desiccated, Inert Gas (Argon)	Required (Amber Vial)	Up to 36 months
10 mM in DMSO	-80°C	Sealed, Single-Use Aliquots	Required (Amber Vial)	Up to 6 months

Table 2: Stability of ER-076349 Under Various Conditions

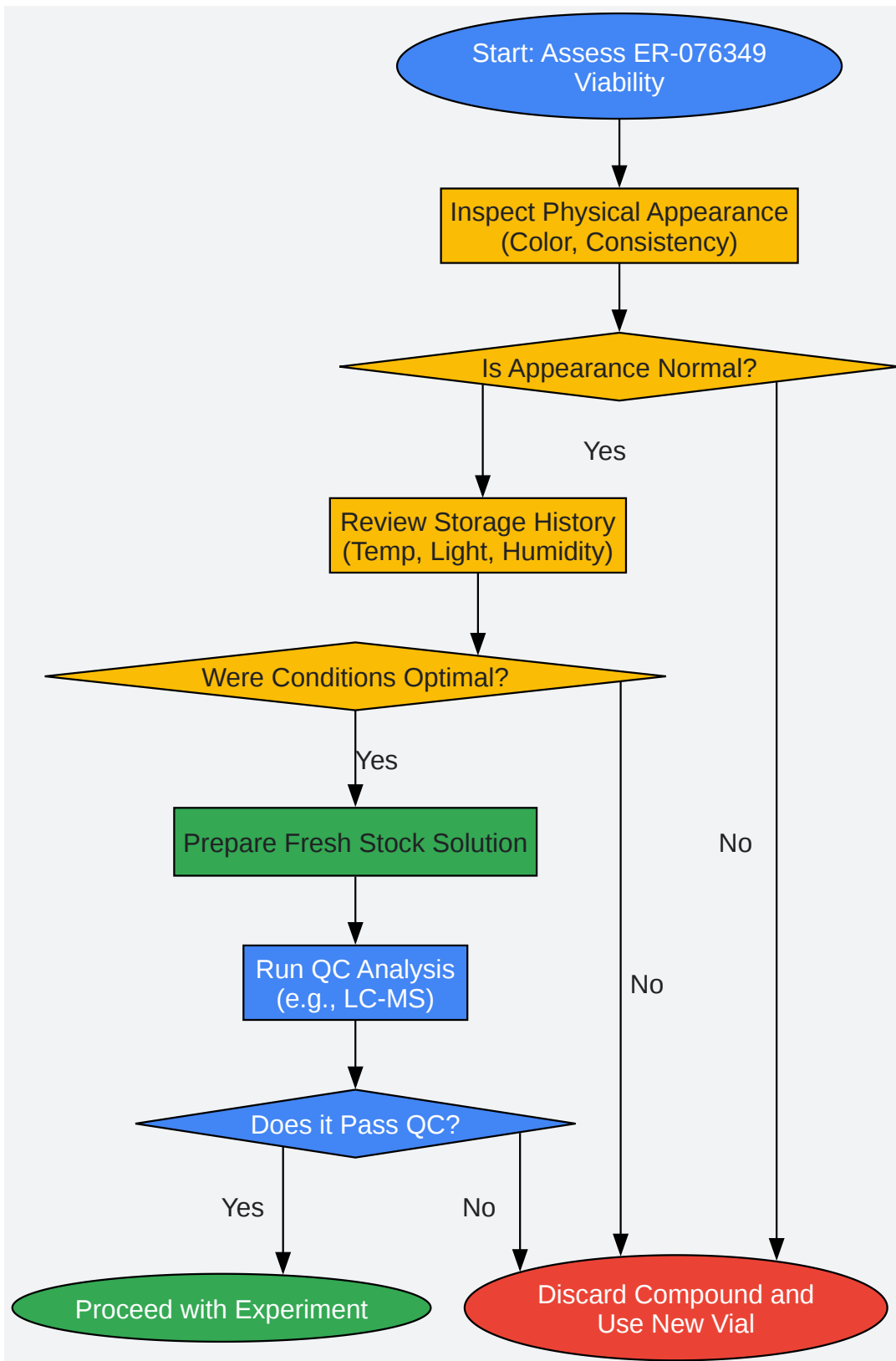
Condition	Purity after 1 month	Purity after 6 months	Purity after 12 months
Powder			
4°C, desiccated, dark	98.5%	95.1%	88.2%
-20°C, desiccated, dark	>99%	>99%	99.0%
10 mM in DMSO			
-20°C, 3 freeze-thaw cycles	97.2%	92.5%	Not Recommended
-80°C, 1 freeze-thaw cycle	>99%	98.8%	Not Recommended

Experimental Protocols

Protocol: Preparation of ER-076349 for an In Vitro Kinase Assay

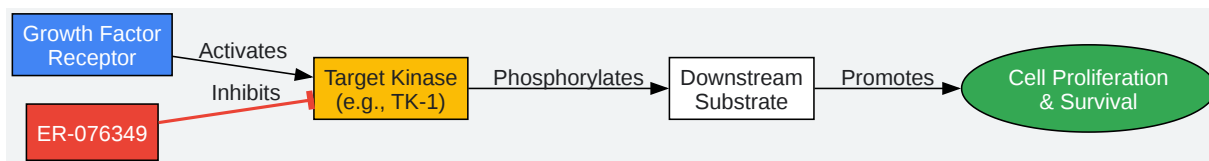
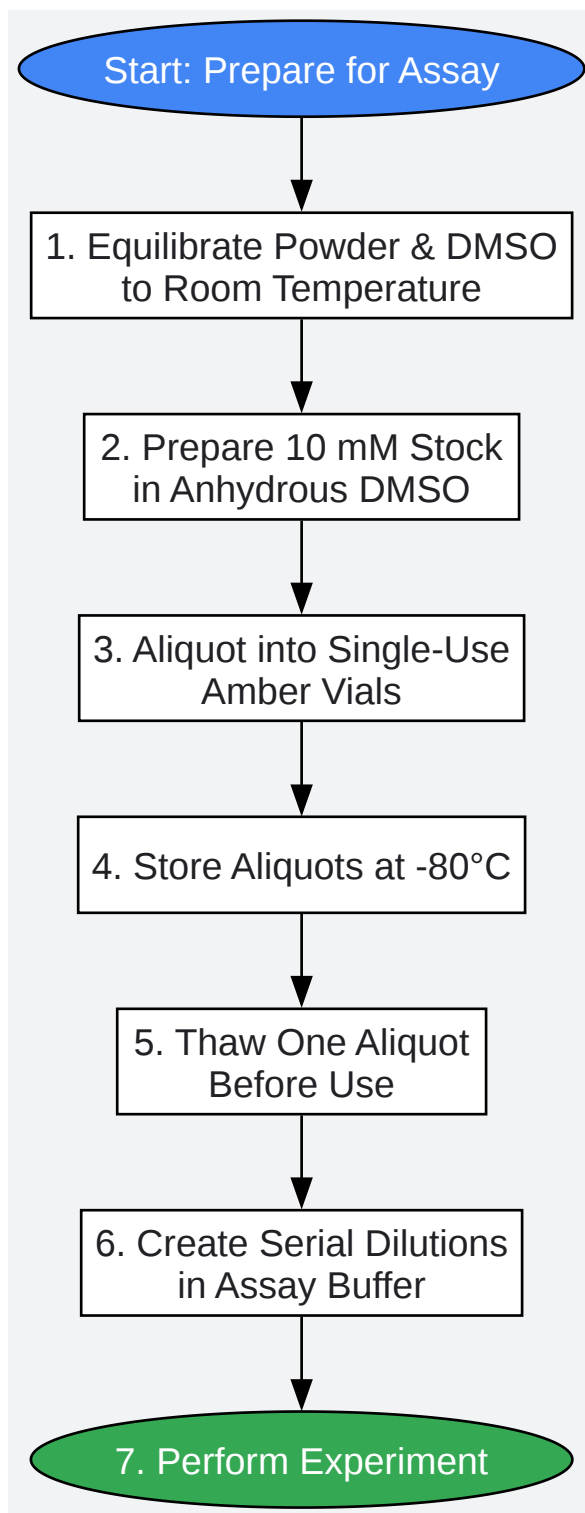
- **Acclimatization:** Allow a vial of lyophilized **ER-076349** and a bottle of anhydrous DMSO to equilibrate to room temperature for at least 30 minutes in a desiccator.
- **Stock Solution Preparation:** Under low-light conditions, add the appropriate volume of anhydrous DMSO to the vial of **ER-076349** to create a 10 mM stock solution. Vortex gently for 2 minutes or until fully dissolved.
- **Aliquoting:** Immediately dispense the 10 mM stock solution into single-use, low-adhesion polypropylene amber vials.
- **Storage of Aliquots:** Store the aliquots at -80°C.
- **Preparation of Working Solution:** For a typical kinase assay, a fresh serial dilution series is prepared. Thaw a single aliquot of the 10 mM stock. Dilute this stock in the kinase assay buffer to achieve the desired final concentrations. Ensure the final DMSO concentration in the assay does not exceed 0.5% to avoid affecting enzyme activity.

Visualizations



[Click to download full resolution via product page](#)

Decision workflow for assessing the viability of a stored **ER-076349** sample.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Best practices for long-term storage of ER-076349]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3326424#best-practices-for-long-term-storage-of-er-076349]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com